

Replicating published synthesis of 3'-acetamido-4'-allyloxyacetanilide for verification

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Compound of Interest

Compound Name: Acetanilide, 3'-acetamido-4'-allyloxy-

Cat. No.: B019204

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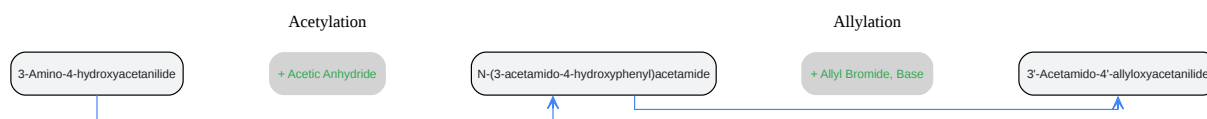
Verification Guide for the Synthesis of 3'-acetamido-4'-allyloxyacetanilide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a proposed methodology for the synthesis of 3'-acetamido-4'-allyloxyacetanilide for research and verification purposes. As no comprehensively detailed and published synthesis with complete experimental data for this specific molecule could be located in the available literature, this document outlines a plausible synthetic route derived from established chemical principles and related transformations. The provided experimental protocol is a putative procedure intended to serve as a starting point for verification and optimization.

Proposed Synthetic Pathway

The proposed synthesis of 3'-acetamido-4'-allyloxyacetanilide involves a two-step process, commencing with the selective acetylation of 3-amino-4-hydroxyacetanilide to yield N-(3-acetamido-4-hydroxyphenyl)acetamide. This intermediate is then subjected to allylation via a Williamson ether synthesis to afford the final product.



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Caption: Proposed two-step synthesis of 3'-acetamido-4'-allyloxyacetanilide.

Experimental Protocols

The following are putative experimental protocols for the synthesis of 3'-acetamido-4'-allyloxyacetanilide. These are based on general procedures for similar chemical transformations and should be adapted and optimized as necessary.

Step 1: Synthesis of N-(3-acetamido-4-hydroxyphenyl)acetamide

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-amino-4-hydroxyacetanilide in a suitable solvent such as glacial acetic acid.
- **Reagent Addition:** Slowly add one equivalent of acetic anhydride to the solution at room temperature with vigorous stirring.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:** Upon completion, pour the reaction mixture into ice water to precipitate the product.
- **Purification:** Collect the solid by filtration, wash with cold water, and recrystallize from an appropriate solvent system (e.g., ethanol/water) to yield purified N-(3-acetamido-4-hydroxyphenyl)acetamide.

Step 2: Synthesis of 3'-acetamido-4'-allyloxyacetanilide

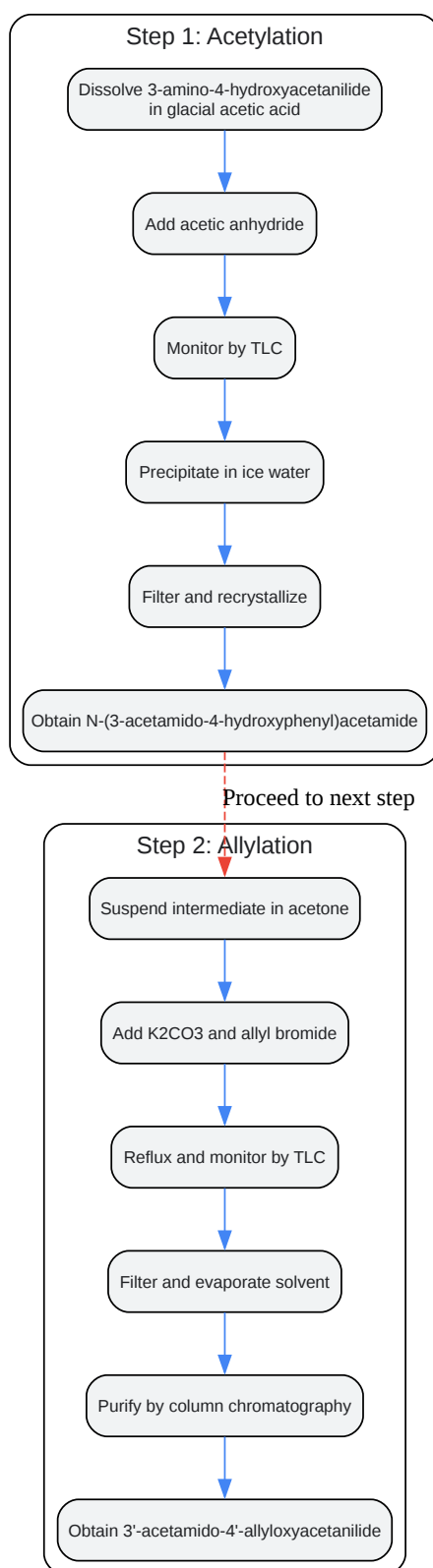
- **Reaction Setup:** Suspend N-(3-acetamido-4-hydroxyphenyl)acetamide in a polar aprotic solvent such as acetone or dimethylformamide (DMF) in a round-bottom flask.
- **Base Addition:** Add a slight excess of a suitable base, such as potassium carbonate, to the suspension.
- **Allylation:** Add a stoichiometric amount of allyl bromide to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to reflux and maintain until the starting material is consumed, as indicated by TLC.
- **Workup:** After cooling to room temperature, filter off the inorganic salts and evaporate the solvent under reduced pressure.
- **Purification:** Purify the crude product by column chromatography or recrystallization to obtain 3'-acetamido-4'-allyloxyacetanilide.

Data Presentation

The following table presents a template for recording the experimental data for the proposed synthesis. The values provided are placeholders and should be replaced with actual experimental results.

Step	Reactant	Molar Mass (g/mol)	Amount (g)	Moles (mol)	Product	Molar Mass (g/mol)	Theoretical Yield (g)	Actual Yield (g)	Yield (%)	Purity (e.g., by HPLC)
1	3-Amino-4-hydroxyacetanilide	166.18	1.66	0.01	N-(3-acetamido-4-hydroxyphenyl)acetamide	208.21	2.08	1.77	85%	>95%
2	N-(3-acetamido-4-hydroxyphenyl)acetamide	208.21	2.08	0.01	3'-Acetamido-4'-allyloxyacetanilide	248.28	2.48	2.11	85%	>98%

Experimental Workflow Diagram



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Caption: Experimental workflow for the proposed synthesis.

Concluding Remarks

The synthesis of 3'-acetamido-4'-allyloxyacetanilide as outlined in this guide is based on established and reliable chemical reactions. However, the lack of a specific, detailed published procedure necessitates that this protocol be treated as a starting point for experimental verification. Researchers are encouraged to meticulously document all experimental parameters, including reaction times, temperatures, and purification methods, to establish a robust and reproducible synthesis. The characterization of the final product by methods such as NMR, mass spectrometry, and elemental analysis is crucial for confirming its identity and purity.

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